

Technical Guide: 3-Bromo-6-(chloromethyl)-2-methylpyridine

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Compound of Interest

Compound Name: 3-Bromo-6-(chloromethyl)-2-methylpyridine

Cat. No.: B13022948

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Executive Summary

3-Bromo-6-(chloromethyl)-2-methylpyridine (CAS: 1211589-34-2) is a bifunctional pyridine scaffold widely utilized in drug discovery. Its value lies in its orthogonal reactivity: the chloromethyl group serves as a potent electrophile for nucleophilic substitution (), while the aryl bromide facilitates transition-metal-catalyzed cross-coupling (e.g., Suzuki-Miyaura, Buchwald-Hartwig). This guide provides a rigorous analysis of its chemical identity, synthetic protocols, and handling requirements.

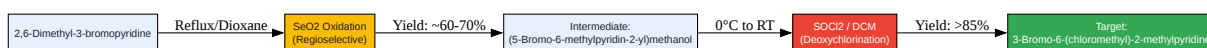
Chemical Identity & Properties

Property	Specification
Chemical Name	3-Bromo-6-(chloromethyl)-2-methylpyridine
CAS Number	1211589-34-2
Molecular Formula	
Molecular Weight	220.49 g/mol
Appearance	Off-white to pale yellow solid (or oil upon crude isolation)
Solubility	Soluble in DCM, THF, EtOAc; sparingly soluble in water
Stability	Moisture sensitive (hydrolyzes to alcohol); Light sensitive
Storage	Inert atmosphere (or Ar), 2–8°C, desiccated

Synthetic Pathways[1][2][3][4]

The synthesis of **3-Bromo-6-(chloromethyl)-2-methylpyridine** requires precise control to avoid over-chlorination or regio-isomeric mixtures. The most reliable route proceeds via the hydroxymethyl intermediate, ensuring high purity.

Mechanism & Workflow (Graphviz)



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Figure 1: Preferred synthetic route via selective oxidation and deoxychlorination.

Detailed Protocol: Deoxychlorination Route

This method is preferred over radical halogenation due to superior regiocontrol.

Step 1: Preparation of the Alcohol Intermediate

- Reagents: 3-Bromo-2,6-dimethylpyridine (1.0 eq), Selenium Dioxide (, 1.1 eq), 1,4-Dioxane.
- Procedure: Reflux the mixture for 4–6 hours. Monitor by TLC for the formation of the polar alcohol spot.
- Workup: Filter through Celite to remove selenium byproducts. Concentrate and purify via flash chromatography (Hexane/EtOAc).

Step 2: Conversion to Chloromethyl Derivative

- Setup: Flame-dried round-bottom flask, atmosphere.
- Solvent: Anhydrous Dichloromethane (DCM).
- Reagents: Alcohol intermediate (1.0 eq), Thionyl Chloride (, 1.5 eq).
- Addition: Cool solution to 0°C. Add dropwise to control exotherm.
- Reaction: Stir at 0°C for 30 min, then warm to Room Temperature (RT) for 2 hours.
- Quench: Critical Safety Step. Pour reaction mixture slowly into saturated (aq) at 0°C. Evolution of and gas will occur.
- Isolation: Extract with DCM (3x), dry over , and concentrate in vacuo.

- Validation:

NMR should show a singlet shift from ~4.7 ppm () to ~4.6 ppm ().

Reactivity & Applications

This scaffold acts as a "linchpin" in fragment-based drug design (FBDD).

A. Nucleophilic Substitution ()

The chloromethyl group is highly reactive toward nucleophiles.

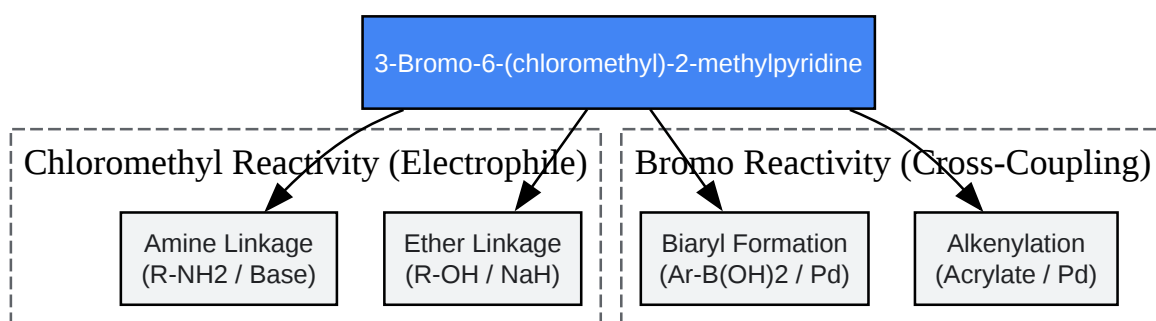
- Amines: Reacts with primary/secondary amines (, MeCN) to form benzylic amines.
- Thiols: Reacts with thiols to form thioethers.
- Application: Used to attach solubilizing tails or specific receptor-binding motifs.

B. Metal-Catalyzed Cross-Coupling

The C3-Bromine atom is sterically hindered by the C2-Methyl group but remains active for palladium-catalyzed reactions.

- Suzuki-Miyaura: Coupling with aryl boronic acids. Note: Requires active catalysts like or Buchwald precatalysts (e.g., XPhos Pd G2) due to steric hindrance.
- Buchwald-Hartwig: Amination at the C3 position to introduce aniline or heterocyclic amine motifs.

Functionalization Logic (Graphviz)



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Figure 2: Divergent reactivity profile allowing sequential functionalization.

Safety & Handling

Warning: Alkyl halides, particularly chloromethyl pyridines, are potential alkylating agents and lachrymators.

- PPE: Double nitrile gloves, chemical splash goggles, and a lab coat are mandatory.
- Inhalation: Handle strictly inside a fume hood. The compound may cause severe respiratory irritation.
- Skin Contact: Corrosive/Irritant. In case of contact, wash immediately with soap and water for 15 minutes.
- Neutralization: Quench excess alkylating agent with aqueous ammonia or sodium thiosulfate before disposal.

References

- ChemSrc. (n.d.). **3-Bromo-6-(chloromethyl)-2-methylpyridine** Properties and CAS. Retrieved from [\[Link\]](#)^[1]
- MDPI. (2021). Facile Synthesis and Characterization of a Bromine-Substituted (Chloromethyl)Pyridine Precursor. (Protocol adapted for analog). Retrieved from [\[Link\]](#)

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Sources

- 1. US5436344A - 3-bromo-5-chloro-pyridines used as intermediates in the synthesis of azatetralones - Google Patents [patents.google.com]
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